

Tetrabutylphosphonium Chloride: A Comprehensive Technical Guide to Safety and Hazard Management

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Compound of Interest

Compound Name:	<i>Tetrabutylphosphonium chloride</i>
CAS No.:	2304-30-5
Cat. No.:	B1207267

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the safety profile and associated hazards of **tetrabutylphosphonium chloride** (TBPC), a quaternary phosphonium salt utilized in various chemical applications. As a Senior Application Scientist, the following content is synthesized from authoritative safety data sheets and toxicological information to ensure a comprehensive understanding and promote safe laboratory practices. This document is intended to empower researchers with the knowledge to mitigate risks and respond effectively to potential exposures.

Chemical Identity and Core Applications

Tetrabutylphosphonium chloride, with the CAS number 2304-30-5, is a phase-transfer catalyst and ionic liquid.^[1] Its utility in organic synthesis, particularly in nucleophilic substitution reactions, stems from its ability to facilitate the transfer of reactants between immiscible phases.

GHS Hazard Identification and Classification

Tetrabutylphosphonium chloride is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are acute toxicity, skin corrosion, and serious eye damage.^{[2][3][4]}

Signal Word: Danger^{[5][6]}

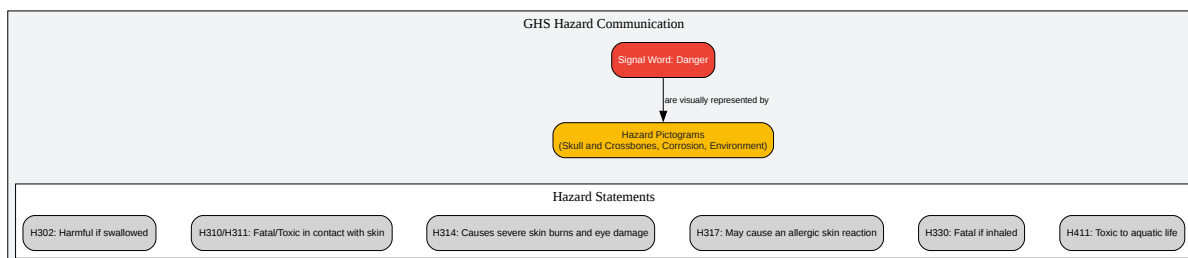
Hazard Pictograms:

- Acute Toxicity (Fatal or Toxic): Skull and Crossbones
- Skin Corrosion/Eye Damage: Corrosion
- Environmental Hazard: Environment (in some classifications)^[7]

Hazard Statements (H-Statements):

- H302: Harmful if swallowed.^{[3][4][5][8]}
- H310/H311: Fatal/Toxic in contact with skin.^{[2][4][7][8]}
- H314: Causes severe skin burns and eye damage.^{[3][4][5][7][8]}
- H317: May cause an allergic skin reaction.^{[2][7][8]}
- H318: Causes serious eye damage.^{[4][9]}
- H330: Fatal if inhaled.^{[2][4][8]}
- H411: Toxic to aquatic life with long lasting effects.^{[2][7][8]}

The following diagram illustrates the hierarchy of hazard communication for **tetrabutylphosphonium chloride**, from the signal word to the specific hazard statements.



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Caption: GHS Hazard Communication Flow for TBPC.

Toxicological Profile and Health Effects

Tetrabutylphosphonium chloride poses significant health risks upon exposure. The primary routes of exposure are dermal contact, inhalation, and ingestion.

Acute Toxicity:

- Oral: Harmful if swallowed. The oral LD50 in rats is reported as 916 mg/kg.[5][10]
- Dermal: Fatal in contact with skin.[9] Repeated exposure can lead to absorption through the skin, causing significant health hazards.[9]
- Inhalation: May be harmful if inhaled and can cause irritation to the respiratory tract.[9] Overexposure may lead to symptoms such as coughing, headache, and nausea.[9]

Corrosivity and Irritation:

- Skin: Causes severe skin burns and alkali burns.[9]
- Eyes: Causes serious eye damage.[9]

Sensitization:

- May cause an allergic skin reaction.[2][7][8]

The following table summarizes the key toxicological data.

Hazard Classification	Endpoint	Species	Value	Reference
Acute Oral Toxicity	LD50	Rat	916 mg/kg	[5][10]
Acute Dermal Toxicity	Category 2	-	Fatal in contact with skin	[9]
Skin Corrosion/Irritation	Category 1B	-	Causes severe skin burns	[9]
Serious Eye Damage/Irritation	Category 1	-	Causes serious eye damage	[9]

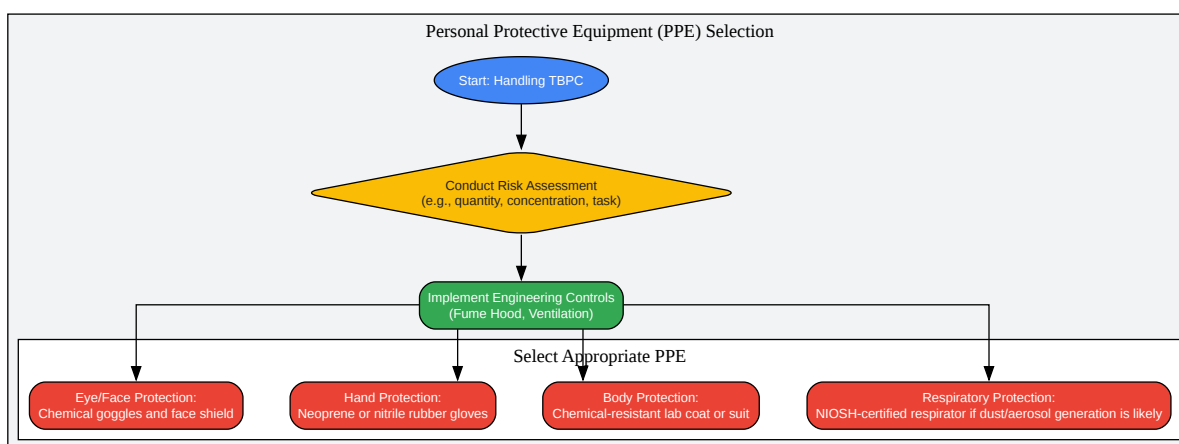
Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when working with **tetrabutylphosphonium chloride** to minimize the risk of exposure.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[9]
- Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[9]

Personal Protective Equipment (PPE): A risk assessment should always be performed to determine the appropriate PPE. The following diagram outlines a general workflow for PPE selection.



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Caption: Workflow for Selecting Appropriate PPE.

- Eye Protection: Chemical goggles are mandatory. Contact lenses should not be worn.[9]
- Hand Protection: Neoprene or nitrile rubber gloves are recommended.[9]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[9]
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-certified dust and mist respirator is recommended.[9]

Hygiene Measures:

- Wash hands thoroughly with mild soap and water after handling and before eating, drinking, or smoking.[9]
- Contaminated clothing should be removed immediately and washed before reuse.[9]

Storage Conditions:

- Keep the container tightly closed.[9]
- Store in a locked, well-ventilated place, away from heat.[9]
- It is incompatible with strong oxidizing agents.[5]

Emergency Procedures and First Aid

In the event of an exposure, immediate and appropriate action is critical.

General Advice:

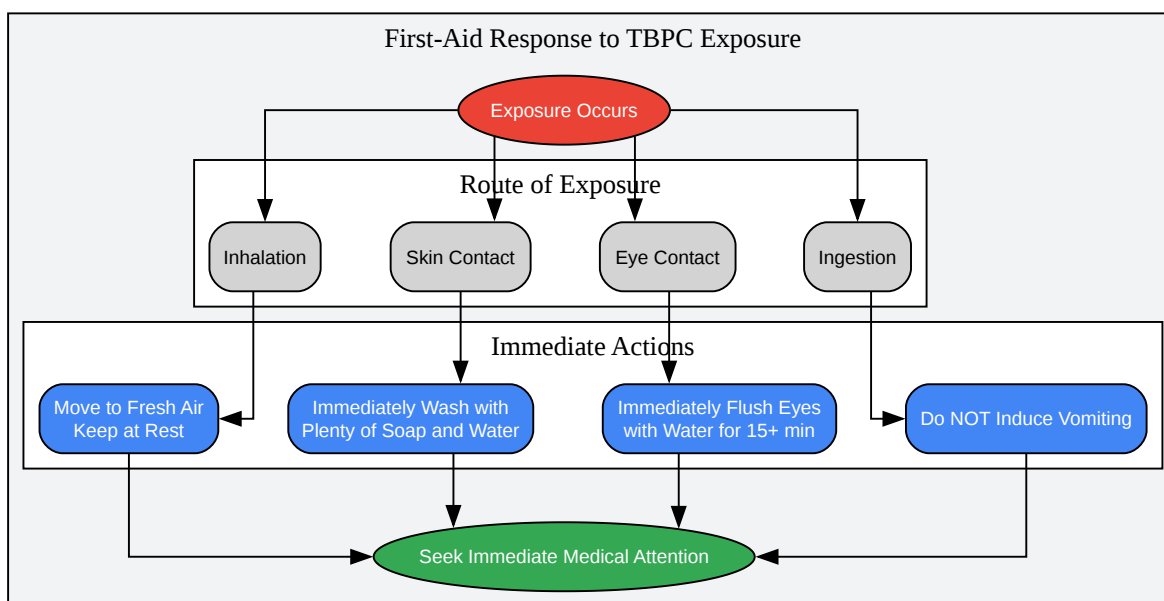
- In case of an accident or if you feel unwell, seek immediate medical advice and show the safety data sheet to the attending physician.[5]
- Remove all contaminated clothing and shoes immediately.[9]

First-Aid Measures:

- Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position. If feeling unwell, seek medical advice.[9]
- Skin Contact: Immediately wash with plenty of soap and water. Seek immediate medical advice/attention.[9]
- Eye Contact: Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical advice/attention.[9]

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical advice/attention.[9]

The following diagram illustrates the appropriate first-aid response to an exposure event.



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Caption: First-Aid Response to TBPC Exposure.

Accidental Release and Disposal Considerations

Accidental Release Measures:

- Evacuate unnecessary personnel.[9]
- Wear appropriate personal protective equipment as described in Section 4.[9]
- Contain the spill with dikes or absorbents to prevent migration into sewers or streams.[9]

- Sweep or shovel the spilled material into an appropriate container for disposal.[9]

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.[9]
- Do not dispose of waste into the sewer system.[9]
- Avoid release to the environment.[9]

Fire-Fighting Measures

Tetrabutylphosphonium chloride is not combustible.[9]

- Suitable Extinguishing Media: Use extinguishing media appropriate for the surrounding fire. [9]
- Hazardous Combustion Products: In a fire, hazardous decomposition products such as carbon oxides and phosphorus oxides may be formed.[9]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus and full protective gear to prevent contact with skin and eyes.[9]

Ecological Information

Tetrabutylphosphonium chloride is considered toxic to aquatic life with long-lasting effects. [2][7][8] Therefore, it is crucial to prevent its release into the environment.

References

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